

Prisma APH system error code resolution guide

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Compound of Interest

Compound Name: *Prisma APH*

Cat. No.: *B1178968*

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Prisma APH System Technical Support Center

Welcome to the **Prisma APH** System technical support center. Here you will find troubleshooting guides and frequently asked questions to help you resolve common issues encountered during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the optimal operating temperature and humidity for the **Prisma APH** System?

A1: The **Prisma APH** System is designed to operate optimally within a temperature range of 20-25°C (68-77°F) and a relative humidity of 40-60%. Operating the system outside of these ranges may lead to instrument errors and affect data quality.

Q2: How often should I perform system maintenance?

A2: A weekly and monthly maintenance schedule is recommended to ensure optimal performance. Please refer to the **Prisma APH** System User Manual for detailed maintenance protocols.

Q3: Where can I find the serial number of my **Prisma APH** System?

A3: The serial number is located on a silver label on the back of the main instrument console, near the power input.

Troubleshooting Guides

Error Code Guide

This section provides solutions to specific error codes that may be displayed on the **Prisma APH** System's control software.

Error Code	Description	Possible Causes	Suggested Actions
E-101	Communication Error with APH Headstage	- Loose or damaged headstage cable- APH headstage not properly seated- Software driver issue	1. Ensure the headstage cable is securely connected to both the headstage and the main unit.2. Power cycle the Prisma APH System.3. Reinstall the APH headstage driver.
E-205	Fluidics Pressure Out of Range	- Clogged fluidics lines- Insufficient or empty buffer reservoirs- Leak in the fluidics system	1. Run the "Prime" protocol to clear any blockages.2. Check and refill all buffer and solution reservoirs.3. Visually inspect tubing for any leaks or loose connections. [1]
E-310	Temperature Control Failure	- Ambient temperature outside of the optimal range- Malfunction of the temperature control unit	1. Verify that the laboratory's ambient temperature is within the 20-25°C range.2. Restart the system. If the error persists, contact technical support.
E-404	Plate Handling Error	- Incorrect plate type used- Plate not seated correctly in the holder- Obstruction in the plate handling mechanism	1. Ensure you are using Prisma-compatible microplates.2. Re-seat the microplate, ensuring it is level and secure.3. Check for

any foreign objects in
the plate tray.

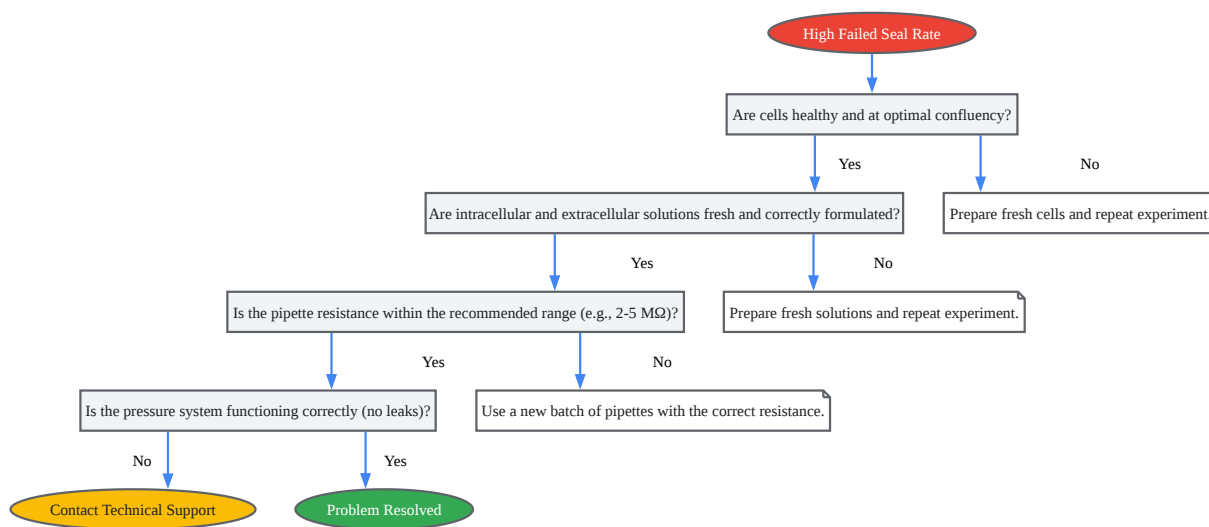
Experimental Failures

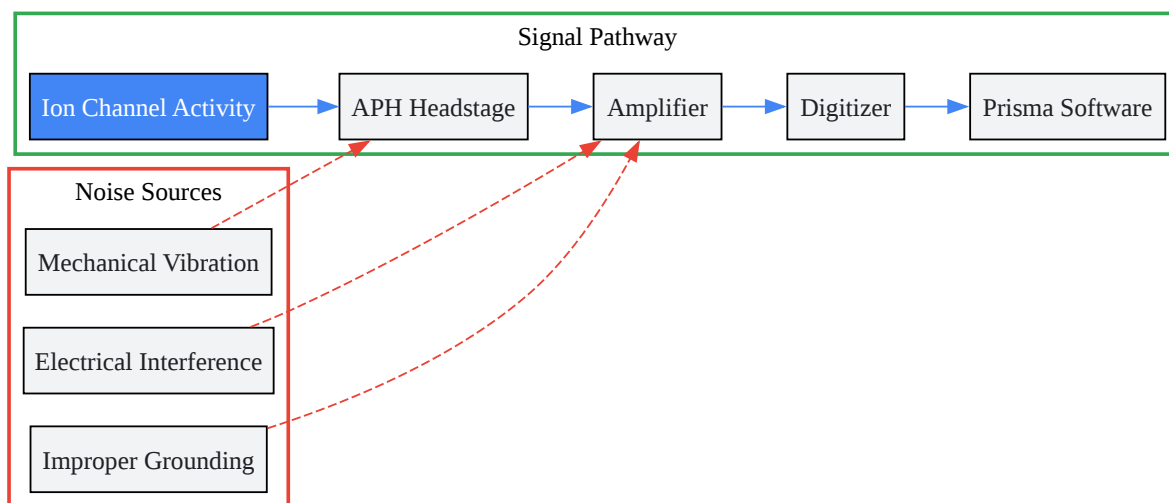
This section addresses common issues that may lead to failed experiments, even without a specific error code.

Issue: High rate of failed seals during automated patch-clamping.

This is a common issue in automated patch-clamp experiments and can be caused by several factors.

Troubleshooting Workflow:





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References

- 1. [agilent.com](https://www.agilent.com) [agilent.com]
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